

# Solubility of Sodium Percarbonate in Organic Solvents: A Technical Guide

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Compound of Interest		
Compound Name:	Sodium percarbonate	
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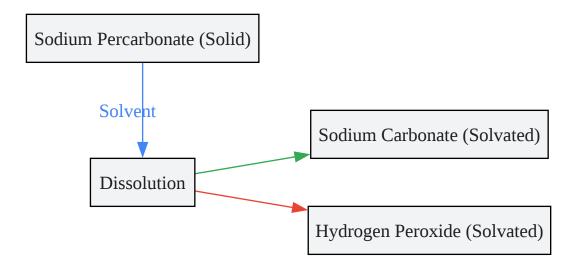
### **Executive Summary**

**Sodium percarbonate** (SPC), a crystalline adduct of sodium carbonate and hydrogen peroxide (2Na<sub>2</sub>CO<sub>3</sub>·3H<sub>2</sub>O<sub>2</sub>), is a versatile and powerful oxidizing agent. While its solubility in aqueous solutions is well-documented, its behavior in organic solvents is less understood yet critical for its application in non-aqueous synthesis, formulation development, and specialized cleaning applications. This technical guide provides a comprehensive overview of the current knowledge on the solubility of **sodium percarbonate** in organic solvents, addresses the challenges in its determination, and offers guidance for its practical use. Direct quantitative solubility data for **sodium percarbonate** in organic solvents is notably scarce in publicly available literature. Therefore, this guide also provides solubility data for sodium carbonate in various organic solvents to serve as a proxy for estimating the behavior of **sodium percarbonate**, as the dissolution of the sodium carbonate component is the limiting factor for the solubility of the entire adduct.

# Core Concepts: Understanding Sodium Percarbonate's Behavior in Solution

**Sodium percarbonate** is not a simple mixture but a co-crystallized compound. When it dissolves, it dissociates into its constituent parts: sodium carbonate ( $Na_2CO_3$ ) and hydrogen peroxide ( $H_2O_2$ ).[1][2]





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Caption: Dissolution pathway of sodium percarbonate.

The overall solubility of **sodium percarbonate** in any given solvent is therefore dependent on the solubility of both sodium carbonate and hydrogen peroxide in that solvent. As hydrogen peroxide is a molecular compound that is miscible with many polar organic solvents, the solubility of the ionic sodium carbonate portion is generally the limiting factor in non-aqueous systems.

# Solubility of Sodium Percarbonate and its Components

Direct, quantitative solubility data for **sodium percarbonate** in organic solvents is not readily available in scientific literature. The compound is generally described as being sparingly soluble or insoluble in most common organic solvents, such as hydrocarbons and chlorinated solvents.[3] This is largely attributed to the low solubility of its sodium carbonate component.

However, **sodium percarbonate** can be utilized in organic synthesis as a source of anhydrous hydrogen peroxide. This is achieved in solvents that do not dissolve the sodium carbonate but can leach the hydrogen peroxide from the solid adduct.[1]

# Quantitative Solubility Data of Sodium Carbonate in Organic Solvents



The following table summarizes the available quantitative solubility data for sodium carbonate in various organic solvents. This data can be used to infer the likely low solubility of **sodium percarbonate** in these media.

Solvent	Temperature (°C)	Solubility ( g/100 g of solvent)
Glycerol	15.5	98.3
Ethylene Glycol	20	3.46
Methanol	20	0.55
Ethanol	20	0.22
Acetone	-	Insoluble
Dimethylformamide (DMF)	25	0.05
Dimethyl Sulfoxide (DMSO)	Room Temperature	1.3

Note: Data sourced from publicly available chemical databases and literature.

The significantly higher solubility of sodium carbonate in polyols like glycerol and ethylene glycol suggests that **sodium percarbonate** may also exhibit greater solubility in these solvents compared to simple alcohols or aprotic solvents.

# Experimental Protocol for Determining Sodium Percarbonate Solubility in Organic Solvents

The determination of the solubility of **sodium percarbonate** in organic solvents is complicated by its reactivity, as it releases hydrogen peroxide which can potentially react with the solvent or be unstable. A carefully designed experimental protocol is therefore required.

### **Proposed Method: Isothermal Equilibrium and Analysis**

This method involves equilibrating an excess of solid **sodium percarbonate** with the organic solvent at a constant temperature, followed by the separation of the solid and analysis of the saturated solution.



#### Materials and Equipment:

- **Sodium percarbonate** (high purity)
- Anhydrous organic solvent of interest
- Constant temperature bath/shaker
- Syringe filters (chemically compatible with the solvent)
- Volumetric flasks and pipettes
- Analytical balance
- Titration apparatus or HPLC system

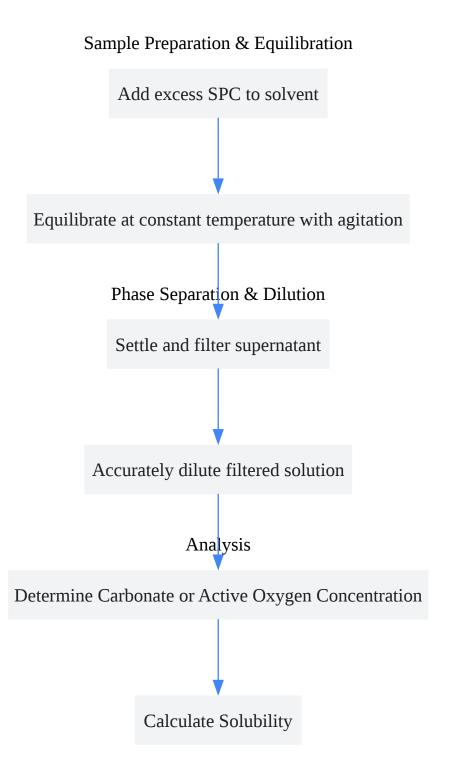
#### Procedure:

- Sample Preparation: Add an excess of finely ground sodium percarbonate to a known volume of the anhydrous organic solvent in a sealed container.
- Equilibration: Place the container in a constant temperature bath and agitate for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: Allow the solid to settle. Carefully withdraw a sample of the supernatant using a syringe and immediately filter it using a syringe filter compatible with the solvent to remove any undissolved solid.
- Sample Dilution: Accurately dilute the filtered saturated solution with a suitable solvent (e.g., deionized water) to a concentration suitable for analysis.
- Analysis: Determine the concentration of either the carbonate or the active oxygen (from hydrogen peroxide) in the diluted solution.
  - Carbonate Analysis: The concentration of carbonate can be determined by acid-base titration.



 Active Oxygen Analysis: The active oxygen content, corresponding to the dissolved hydrogen peroxide, can be determined by iodometric titration or by a suitable chromatographic method like HPLC.[4][5]

#### Workflow Diagram:





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Caption: Experimental workflow for solubility determination.

# Stability and Reactivity Considerations in Organic Solvents

**Sodium percarbonate** is a strong oxidizing agent and its stability can be compromised in the presence of certain organic materials.[6] It is known to be incompatible with flammable and combustible materials. Decomposition can be initiated by heat, moisture, and contact with heavy metal salts, acids, and bases.

When considering the use of **sodium percarbonate** in organic solvents, particularly at elevated temperatures, it is crucial to assess the potential for reaction between the released hydrogen peroxide and the solvent. For instance, reactions with certain organic solvents can be exothermic and lead to pressure buildup in closed systems.

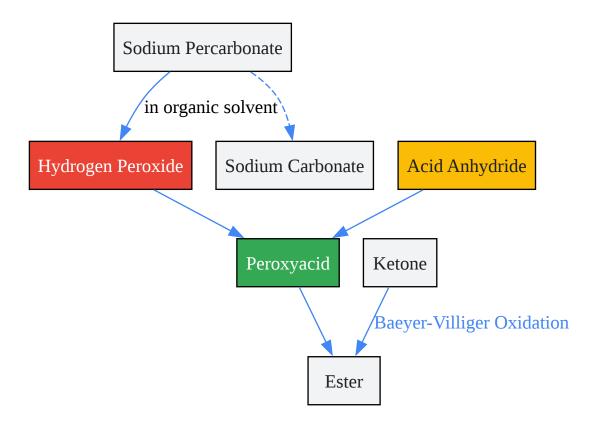
### **Applications in Organic Synthesis**

The primary application of **sodium percarbonate** in organic synthesis is as a convenient, anhydrous source of hydrogen peroxide.[1] This is particularly useful in solvent systems where water is undesirable. The solid nature of **sodium percarbonate** allows for its easy removal from the reaction mixture by filtration.

Example Signaling Pathway: In-situ Generation of Peroxyacids

**Sodium percarbonate** can be used to generate peroxyacids in situ for use in various oxidation reactions, such as Baeyer-Villiger oxidations.





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Caption: Baeyer-Villiger oxidation using in-situ generated peroxyacid.

### Conclusion

While **sodium percarbonate** exhibits high solubility in water, its solubility in organic solvents is generally low, primarily limited by the solubility of sodium carbonate. Polyol solvents such as glycerol and ethylene glycol may offer enhanced solubility compared to other common organic solvents. The use of **sodium percarbonate** in organic media is predominantly as a solid source of anhydrous hydrogen peroxide. Due to its reactive nature, careful consideration of stability and compatibility with the chosen organic solvent is essential. The provided experimental protocol offers a framework for researchers to quantitatively determine the solubility of **sodium percarbonate** in specific organic solvents of interest, enabling the expansion of its application in non-aqueous systems.

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